

isopropyl isocyanide acute toxicity classification

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Compound Focus: Isopropyl isocyanide

CAS No.: 598-45-8

Cat. No.: S586338

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Hazard Classification of Isopropyl Isocyanide

The table below summarizes the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) for **isopropyl isocyanide**.

Hazard Aspect	GHS Classification	Hazard Statements (H-Codes)
Acute Toxicity (Oral)	Category 3	H301: Toxic if swallowed [1]
Acute Toxicity (Dermal)	Category 3	H311: Toxic in contact with skin [1]
Acute Toxicity (Inhalation)	Category 3	H331: Toxic if inhaled [1]
Flammability	Category 2	H225: Highly flammable liquid and vapor [1]

Explanation of Acute Toxicity Category 3: This classification is assigned to substances with significant acute toxicity that are toxic if they enter the body through oral intake, skin contact, or inhalation [2]. It indicates a lower toxicity hazard compared to Categories 1 and 2, but still represents a serious risk that requires stringent safety controls.

Safe Handling and Emergency Procedures

Here are the essential protocols for working with **isopropyl isocyanide** in the laboratory.

Personal Protective Equipment (PPE)

- **Eye/Face Protection:** Tightly fitting safety goggles and faceshields [1].
- **Skin Protection:** Wear fire- and flame-resistant impervious clothing and chemical impermeable gloves [1].
- **Respiratory Protection:** In cases of inadequate ventilation or potential for exceeding exposure limits, use a full-face respirator with an appropriate filter (e.g., type ABEK per EN14387) [1].

Safe Handling Precautions

- **Ventilation:** Handle only outdoors or in a well-ventilated place [1].
- **Ignition Control:** Keep away from heat and ignition sources. Use non-sparking tools and explosion-proof equipment. Take action to prevent static discharges [1].
- **Containment:** Keep the container tightly closed [1].

First Aid Measures

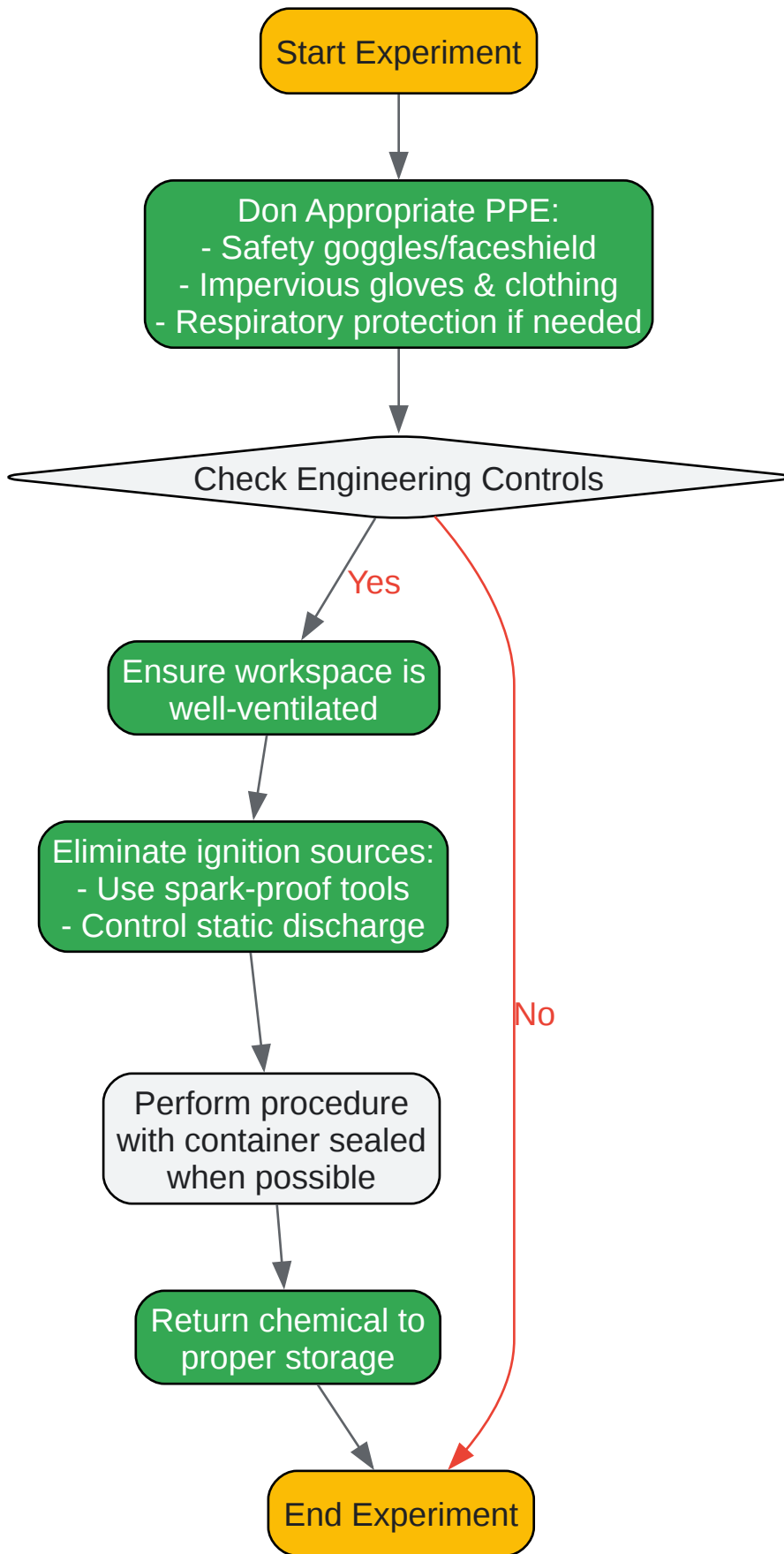
- **Inhalation:** Move the victim to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention [3].
- **Skin Contact:** Take off contaminated clothing immediately and wash the affected skin with plenty of water and soap. Consult a doctor [3].
- **Eye Contact:** Rinse cautiously with pure water for at least 15 minutes. Consult a doctor [3].
- **Ingestion:** Rinse mouth with water. **Do not induce vomiting.** Get emergency medical help immediately [3].

Storage and Disposal

- **Storage:** Store in a tightly closed container in a cool, well-ventilated, and locked place. Keep away from incompatible materials [1].
- **Disposal:** Dispose of the substance and its container at a licensed chemical destruction plant or by controlled incineration, in accordance with all applicable local and national regulations [3].

Experimental Workflow for Safe Use

The following diagram outlines the logical workflow for safely handling **isopropyl isocyanide** in an experimental setting.



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Frequently Asked Questions (FAQs)

Q1: What does an Acute Toxicity Category 3 classification mean for practical lab work? It means the substance presents a significant toxicity hazard through all primary exposure routes (ingestion, skin contact, inhalation). Strict adherence to institutional safety protocols, including the use of fume hoods and appropriate Personal Protective Equipment (PPE), is mandatory to mitigate the risk of serious health effects.

Q2: Is isopropyl isocyanide flammable? Yes, it is classified as a **Flammable Liquid, Category 2 (H225)**, with a flash point as low as **20.6°C (69.1°F)** [1]. This requires extreme caution to avoid exposure to sparks, open flames, and hot surfaces.

Q3: What is the most critical first-aid step if isopropyl isocyanide is swallowed? Immediately call for emergency medical help. Rinse the mouth with water, but **do not induce vomiting** [3]. Never give anything by mouth to an unconscious person.

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References

1. 97 598-45-8 Isopropyl isocyanide [sigmaaldrich.com]
2. GHS Classification Criteria for Acute Toxicity [chemsafetypro.com]
3. Cyclopropyl isocyanide - Safety Data Sheet [chemicalbook.com]

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